

MgSnO₃ material properties database entry.

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Compound of Interest

Compound Name: Magnesium tin trioxide

CAS No.: 12032-29-0

Cat. No.: B080322

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Executive Summary & Strategic Relevance

Magnesium Stannate (MgSnO₃)

) represents a class of ternary oxides defined by a critical thermodynamic struggle: the competition between its stable ilmenite phase and its metastable perovskite phase. While the ilmenite structure is thermodynamically favored at ambient conditions, the perovskite phase offers superior dielectric properties and electronic band structures essential for high-performance gas sensors and capacitors.

For professionals in drug development and pharmaceutical manufacturing, MgSnO₃

is not a drug substance but a critical environmental sensing material. Its high sensitivity to humidity and volatile organic compounds (VOCs) like ethanol makes it a prime candidate for monitoring storage conditions of hygroscopic active pharmaceutical ingredients (APIs) and solvent detection in synthesis suites.

This guide provides a self-validating database of properties and a rigorous sol-gel protocol designed to stabilize the elusive perovskite phase, avoiding the common decomposition into Mg

SnO

(spinel) and SnO

Crystallography & Structural Integrity

The core technical challenge with MgSnO

is its polymorphism. Unlike BaSnO

or SrSnO

, which readily form cubic perovskites, Mg

is too small to ideally fill the A-site of the perovskite lattice (Tolerance Factor

), driving the system toward the ilmenite structure.

Polymorphic Database

Property	Perovskite Phase (Target)	Ilmenite Phase (Stable)	Spinel Impurity (Avoid)
Formula	MgSnO	MgSnO	Mg SnO
Crystal System	Orthorhombic / Cubic (distorted)	Trigonal (Rhombohedral)	Cubic (Inverse Spinel)
Space Group	Pnma or Pm3m	R-3	Fd-3m
Formation Energy	Metastable (High Pressure/Temp)	Stable	Decomposition Product
Band Gap ()	~3.6 – 4.0 eV (Direct)	~3.4 eV	~4.6 eV
Dielectric Const.[1] ()	25 – 100 (Freq. dependent)	~15	~10

“

Expert Insight: In solid-state reactions, firing above 1200°C often leads to the decomposition of MgSnO

into Mg

SnO

+ SnO

. Therefore, low-temperature synthesis (Sol-Gel) is the only reliable method to obtain the perovskite phase without high-pressure anvil cells.

Validated Synthesis Protocol: Citrate-Gel Method

To bypass the thermodynamic instability of the perovskite phase, we utilize a kinetic trapping strategy via the Pechini (Citrate-Gel) method. This ensures atomic-level mixing and lowers the crystallization temperature.

Reagents

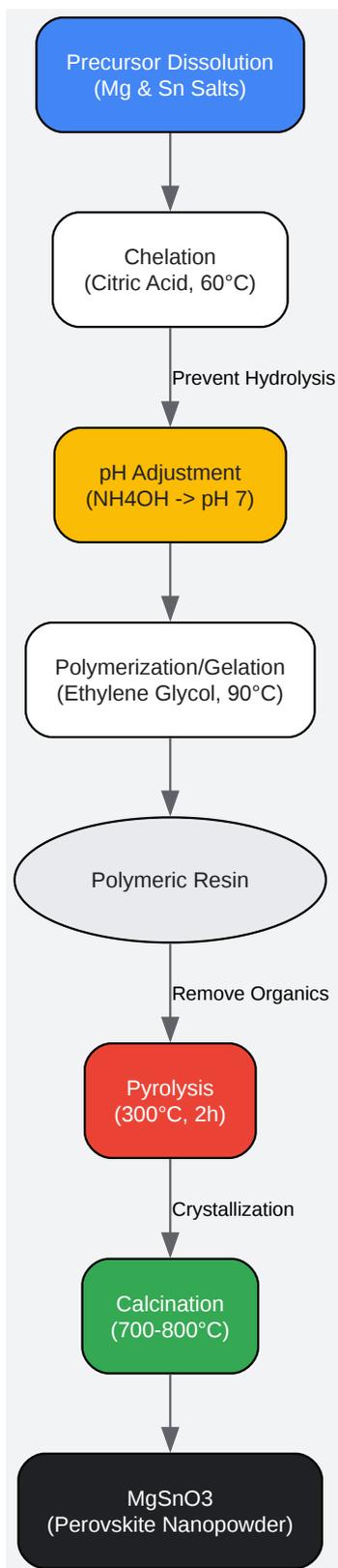
- Magnesium Nitrate Hexahydrate [Mg(NO₃)₂ · 6H₂O] (99.9%)
- Tin(IV) Chloride Pentahydrate [SnCl₄ · 5H₂O]
- Citric Acid (Chelating Agent)

- Ethylene Glycol (Cross-linking Agent)
- Ammonia Solution (pH adjustment)

Step-by-Step Workflow

- Stoichiometric Mixing: Dissolve Mg(NO₃)₂ and SnCl₄ in deionized water (1:1 molar ratio).
- Chelation: Add Citric Acid (molar ratio Metal:Citric = 1:2). Stir at 60°C for 30 mins.
- pH Control: Adjust pH to 7.0 using Ammonia. Critical Step: This prevents premature precipitation of Sn(OH)₂.
- Polymerization: Add Ethylene Glycol. Heat to 90°C. The solution will turn viscous and form a resin.
- Pyrolysis: Heat resin at 300°C for 2 hours to burn off organics (results in a "char").
- Calcination: Grind the char and calcine at 700°C - 800°C for 4 hours.
 - Validation: Perform XRD.[2] If peaks for MgO and SnO₂ appear, reduce temperature and increase dwell time.

Visual Workflow (DOT)



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Figure 1: Sol-Gel synthesis pathway designed to kinetically trap the metastable perovskite phase.

Application Case Study: Gas & Humidity Sensing

For pharmaceutical storage, maintaining specific humidity levels is critical. MgSnO

acts as a robust humidity sensor due to its surface chemisorption properties.

Mechanism: Electronic Band Bending

MgSnO

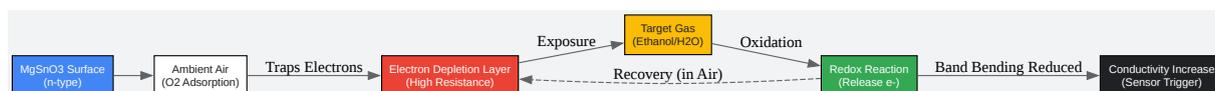
is an n-type semiconductor.

- In Air: Oxygen adsorbs onto the surface, trapping electrons and forming O_2^- or O^- species. This creates a depletion layer (high resistance).
- In Reducing Gas (Ethanol/Solvents): The gas reacts with adsorbed oxygen, releasing electrons back into the conduction band.^[3]
 - Reaction:
 - Result: Resistance decreases drastically.
- In Humidity (): Water molecules physisorb, creating mobile protons () via the Grotthuss mechanism, increasing surface conductivity.

Sensor Performance Data

Parameter	Value	Notes
Target Gas	Ethanol / Moisture (RH%)	Solvent leak detection / Storage monitoring
Operating Temp	300°C - 400°C	Required for catalytic oxidation of ethanol
Response Time	< 10 seconds	Rapid detection of leaks
Recovery Time	< 30 seconds	Reversible desorption
Sensitivity ()	> 20 (at 100ppm Ethanol)	High signal-to-noise ratio

Sensing Pathway Diagram (DOT)



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Figure 2: Chemiresistive sensing mechanism showing the transition from high-resistance state (air) to low-resistance state (gas exposure).

References

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